

Experimental Protocols for Metabolite Profiling

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Compound Focus: (S)-Azelastine

CAS No.: 143228-85-7

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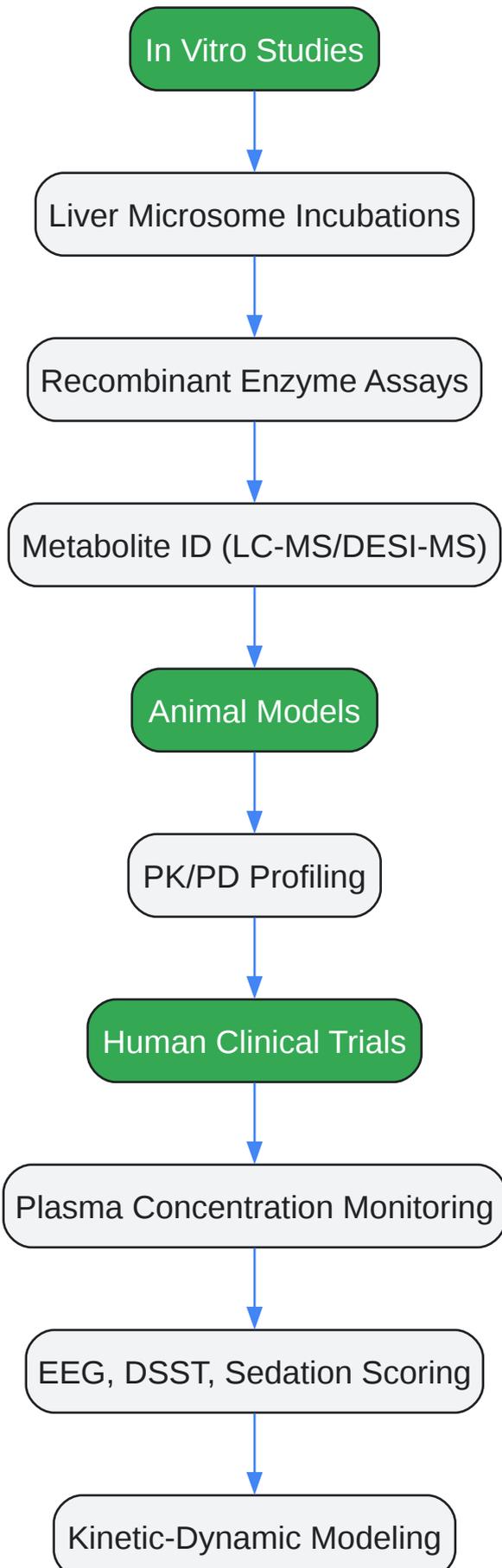
The search results did not contain specific protocols for desmethylazelastine. However, the methodologies used for similar pharmacokinetic and metabolite identification studies, particularly for benzodiazepines, provide a robust experimental framework that can be adapted.

The table below summarizes key experimental approaches that can be applied to characterize desmethylazelastine and its metabolites.

Experimental Goal	Detailed Methodology	Key Parameters & Measurements
In Vitro Metabolism [1] [2]	Incubate the drug with liver microsomes (human, monkey, mouse, rat). Use an NADPH-regenerating system. Terminate reaction with solvent (e.g., acetonitrile), analyze supernatant [1].	Metabolite identification (e.g., 4-hydroxy/ α -hydroxy), reaction velocities (V_{max}), Michaelis constant (K_m), enzyme kinetics [1].
Pharmacokinetic & Dynamic Profiling [3]	Randomized, blinded, single-dose crossover study in healthy volunteers. Administer IV/oral drug. Collect plasma samples over 12-24 hours [3].	Plasma concentration over time, volume of distribution (V_d), elimination half-life ($t_{1/2}$), clearance (CL), metabolite-to-parent drug ratio [3].
Metabolite Structure Elucidation [4]	Use "one-drop" chemical derivatization on analytes dried on a glass plate. Analyze using Desorption Electrospray	Precise identification of hydroxylation sites, glucuronidation sites, other functional groups.

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	Ionization-Mass Spectrometry (DESI-MS).	Useful when LC-MS data is insufficient [4].
Enzyme-Specific Metabolism [5]	Recombinantly express human metabolic enzymes (e.g., CYP3A) in a model system (e.g., fission yeast). Incubate with drug and NADPH. Analyze metabolites with HPLC-MS [5].	Metabolite production rates for specific enzymes (e.g., CYP3A4, CYP3A5), identification of novel metabolites, effect of genetic polymorphisms [5].

The workflow for these studies often follows a logical progression from in vitro systems to human clinical trials, as shown in the diagram below.



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Experimental workflow for metabolite profiling from in vitro to human trials.

Quantitative Data Presentation and Modeling

For presenting quantitative data, clinical studies on metabolites often focus on direct pharmacokinetic comparisons and kinetic-dynamic modeling.

The table below shows the type of quantitative data you would aim to collect for desmethylazelastine, using alprazolam and its metabolites as an example.

Parameter	Alprazolam	N-Desmethyl Adinazolam (NDMAD)	Adinazolam
Volume of Distribution (L)	77	100	106 [3]
Elimination Half-Life (hours)	14.6	2.8	2.9 [3]
Clearance (mL/min)	84	321	444 [3]
Systemic Conversion from Parent	---	>80% of adinazolam dose [3]	---
Pharmacodynamic EEG Effect	Strongest agonist activity	Intermediate activity	Weakest activity [3]

Several sophisticated models can be applied to the collected data. The **Sigmoid E_{\max} Model** can relate the concentration of the active metabolite at the effect site to a measured pharmacodynamic response (e.g., EEG change), accounting for the equilibration half-life between plasma and the effect site [3]. For metabolites that show a direct relationship, a **Modified Exponential Model** can describe the link between plasma concentration and performance on tests like the Digit Symbol Substitution Test (DSST) [3].

How to Proceed with Your Research

Since direct data on desmethylazelastine is limited in the public domain, here are practical steps to build its profile:

- **Consult Proprietary Databases:** Search in-depth drug monographs via platforms like Thomson Reuters Integrity, Citeline, or AdisInsight.
- **Patent Literature:** Investigate the original patent filings for azelastine and its derivatives, which often contain detailed preclinical metabolic data not published in journals.
- **Adapt Methodologies:** The experimental protocols and data modeling approaches used for the drugs in the search results are standard and can be directly applied to your studies on desmethylazelastine.

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